

Application Note: Precision Synthesis of Allyl Anthranilate Derivatives for Enhanced Biological Activity

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Compound of Interest

Compound Name: *Allyl anthranilate*

CAS No.: 7493-63-2

Cat. No.: B045369

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Executive Summary & Strategic Rationale

Allyl anthranilate (AA) is often dismissed as merely a fragrance ingredient, yet it represents a highly versatile "privileged scaffold" in medicinal chemistry. Its core structure—an ortho-amino benzoate—serves as a precursor for quinazolinones, acridines, and fenamates.

The strategic value of the allyl ester specifically lies in its dual functionality:

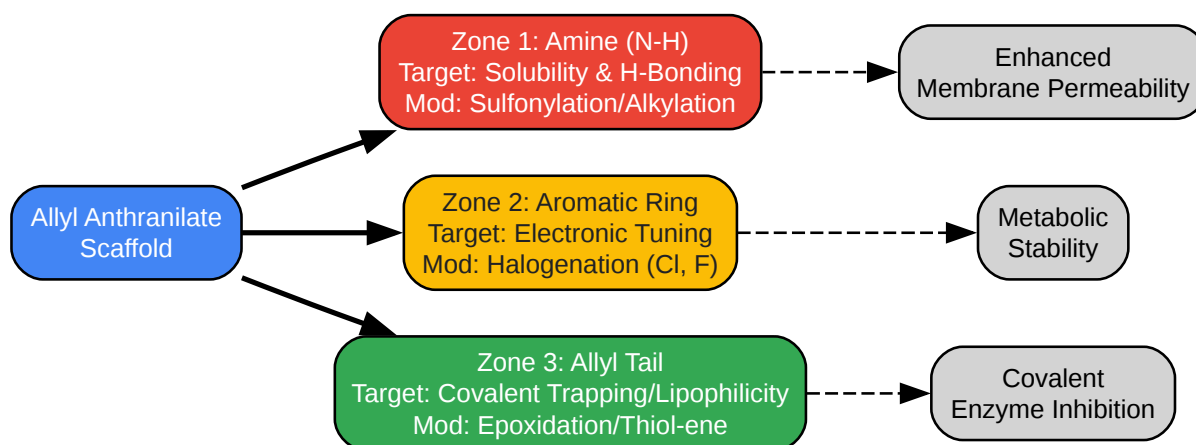
- **Metabolic Stability/Pro-drug Potential:** The allyl ester is often more resistant to non-specific plasma esterases compared to methyl/ethyl esters, potentially altering pharmacokinetics.
- **Synthetic Handle:** The terminal alkene provides a "warhead" for late-stage functionalization (e.g., epoxidation, thiol-ene "click" chemistry) to generate libraries of enhanced activity derivatives.^[1]

This guide details the synthesis of the AA core and its subsequent N-functionalization, moving beyond classical Fischer esterification to high-fidelity, chemoselective methodologies.^[1]

Structural Logic & Design (SAR)[1]

To enhance biological activity (specifically antimicrobial and anticancer potency), we treat the molecule as three distinct interaction zones.

Graphviz Diagram: SAR Optimization Strategy



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Figure 1: Strategic dissection of the **Allyl Anthranilate** scaffold for medicinal chemistry optimization.[1]

Synthetic Protocols

Protocol A: The "Green" Metal-Free Chemoselective Route

Best for: Small-scale library generation, sensitive substrates. Mechanism:[1] Intramolecular redox reaction of 2-nitrobenzaldehyde with allyl alcohol.[1]

Rationale: Classical acid-catalyzed esterification of anthranilic acid often leads to polymerization of the allyl group or side-reactions at the amine.[1] This oxidative-reductive condensation avoids harsh acids.[1]

Materials:

- 2-Nitrobenzaldehyde (1.0 equiv)[1]

- Allyl Alcohol (1.2 equiv)[1]
- Malononitrile (1.0 equiv) — Acts as a transient mediator[1]
- Solvent: Ethanol or Water/Ethanol mix[1]
- Catalyst: None (Self-promoted) or mild base (Piperidine cat.)[1]

Step-by-Step Methodology:

- Charge: In a 50 mL round-bottom flask, dissolve 2-nitrobenzaldehyde (5 mmol) and malononitrile (5 mmol) in Ethanol (15 mL).
- Addition: Add Allyl alcohol (6 mmol) dropwise.
- Activation: Stir at room temperature for 10 minutes, then heat to reflux (80°C).
- Monitoring: The reaction typically proceeds via an isoxazolium intermediate.[1] Monitor by TLC (Hexane:EtOAc 8:2).[1] The disappearance of the nitro aldehyde spot and appearance of the fluorescent anthranilate spot indicates progress (approx. 3-5 hours).[1]
- Workup: Cool to RT. Evaporate solvent under reduced pressure.
- Purification: The residue is often clean enough for recrystallization from cold ethanol.[1] If necessary, flash chromatography (Silica gel, 5% EtOAc in Hexane).

Yield Expectation: 65-75% Key Advantage: Avoids protection/deprotection of the amine.[1]

Protocol B: The Isatoic Anhydride Route (Scalable)

Best for: Multi-gram synthesis and industrial scaling. Mechanism:[1] Nucleophilic attack of allyl alcohol on the anhydride carbonyl, followed by decarboxylation.

Rationale: Isatoic anhydride is a "masked" anthranilic acid.[1] This method releases CO₂ as the only byproduct, driving the reaction to completion without equilibrium limitations.

Materials:

- Isatoic Anhydride (1.0 equiv)[1]

- Allyl Alcohol (Excess, acts as solvent/reactant)
- Base Catalyst: DMAP (0.1 equiv) or NaOH (0.05 equiv)[1]
- Temperature: 60-80°C[1]

Step-by-Step Methodology:

- Suspension: Suspend Isatoic Anhydride (10 g, 61.3 mmol) in Allyl Alcohol (30 mL).
- Catalysis: Add DMAP (0.75 g). Note: NaOH can be used but may cause minor hydrolysis.[1]
- Reaction: Heat to 75°C. You will observe vigorous gas evolution (CO₂).
 - Critical Control Point: Ensure efficient reflux condensation to prevent loss of allyl alcohol.
- Completion: Heating is continued until gas evolution ceases completely (approx. 1-2 hours). The solution will turn clear and slightly yellow (fluorescent).
- Workup: Distill off excess allyl alcohol under reduced pressure.
- Isolation: Dissolve residue in DCM, wash with 5% NaHCO₃ (to remove unreacted acid), then Brine. Dry over Na₂SO₄. [1][2]
- Final Polish: Vacuum distillation (bp ~125°C at 10 mmHg) yields pure **Allyl Anthranilate**. [1]

Yield Expectation: >85%

Protocol C: N-Sulfonylation for Enhanced Activity

Target: Synthesis of N-(Allyloxycarbonylphenyl)sulfonamides (Anticancer/Antimicrobial targets). [1]

Rationale: Sulfonamides are proven pharmacophores.[1][3][4] Linking them to the anthranilate core creates a "dual-warhead" molecule.[1]

Step-by-Step Methodology:

- Starting Material: Purified **Allyl Anthranilate** (from Protocol A or B).

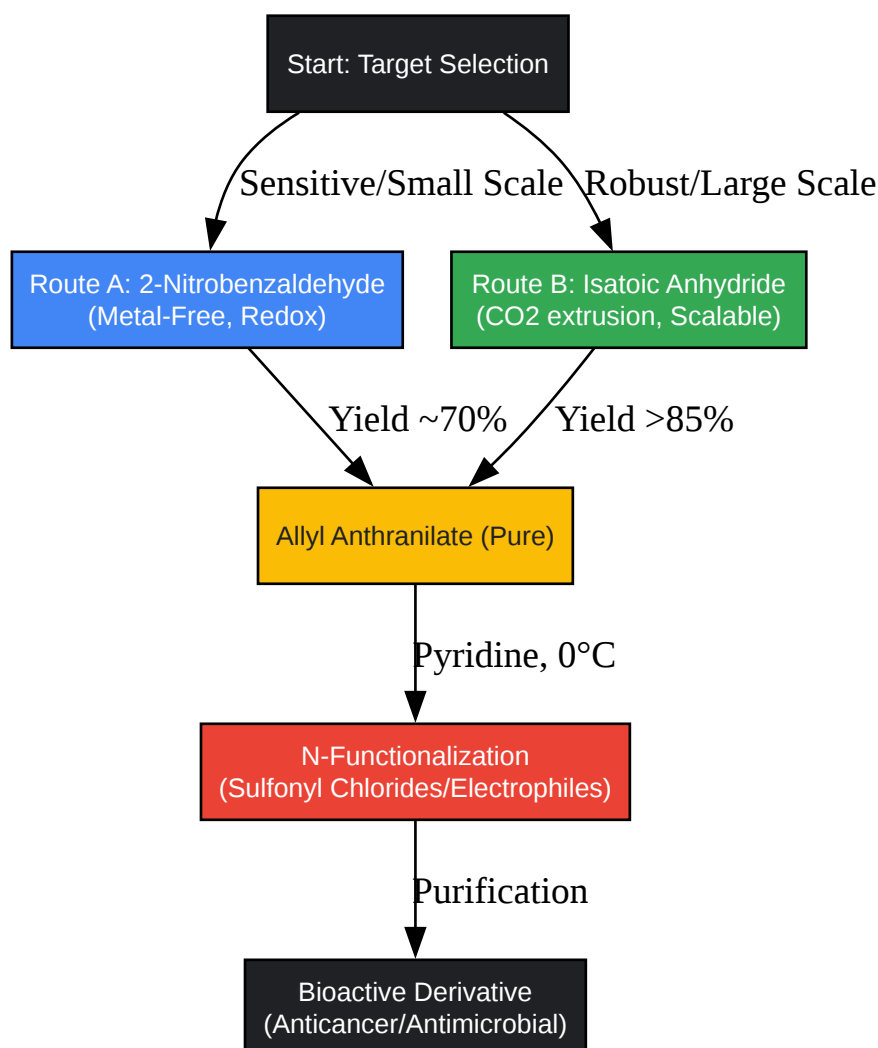
- Reagents: Aryl sulfonyl chloride (e.g., p-Toluenesulfonyl chloride) (1.1 equiv), Pyridine (solvent/base).
- Reaction: Dissolve **Allyl Anthranilate** in dry Pyridine at 0°C.
- Addition: Add sulfonyl chloride portion-wise over 20 mins.
- Incubation: Allow to warm to RT and stir for 12 hours.
- Quench: Pour into ice-water mixture. The sulfonamide derivative usually precipitates as a solid.[\[1\]](#)
- Filtration: Filter, wash with dilute HCl (to remove pyridine), then water. Recrystallize from Ethanol.[\[1\]](#)

Validation & Analytical Standards

To ensure the integrity of the "Allyl" handle during synthesis, specific NMR signals must be verified.

Moiety	¹ H NMR Signal (CDCl ₃ , 400 MHz)	Diagnostic Feature
Aromatic Core	6.6 - 7.9 ppm (m, 4H)	Characteristic ortho-substitution pattern. [1]
Amine (NH ₂)	5.7 ppm (broad s, 2H)	Disappears upon D ₂ O shake (or shifts/splits in sulfonamides).
Allyl: -O-CH ₂ -	4.8 ppm (d, 2H)	Doublet coupling to vinyl proton. [1]
Allyl: =CH ₂	5.2 - 5.4 ppm (dd, 2H)	Terminal alkene protons (distinct splitting). [1]
Allyl: -CH=	5.9 - 6.1 ppm (m, 1H)	Multiplet; check integration to ensure no polymerization. [1]

Workflow Visualization



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Figure 2: Decision tree for synthetic route selection based on scale and substrate sensitivity.

References

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